

Safe Disposal of D-Erythrose-2-13C: A Procedural Guide

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Compound of Interest

Compound Name: D-Erythrose-2-13C

Cat. No.: B12400092

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This document provides essential safety and logistical information for the proper disposal of **D-Erythrose-2-13C**, ensuring the safety of laboratory personnel and compliance with regulatory standards. The following procedures are designed for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

D-Erythrose-2-13C is a stable, non-radioactive isotopically labeled sugar. Its chemical and physical properties are essentially the same as those of unlabeled D-Erythrose. According to safety data sheets, D-Erythrose is not considered a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200)[1].

Property	Value	Source
Molecular Formula	$C_3^{13}CH_8O_4$	[2]
Molecular Weight	121.10 g/mol	[2]
Appearance	Light yellow viscous liquid	[1]
Boiling Point	No data available	[1]
Melting Point	No data available	[1]
Solubility	No data available	
GHS Classification	Not a hazardous substance or mixture	

Disposal Protocol

As **D-Erythrose-2-13C** is not classified as hazardous, its disposal should follow standard procedures for non-hazardous chemical waste. However, it is crucial to adhere to all federal, state, and local environmental regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **D-Erythrose-2-13C**, ensure you are wearing appropriate personal protective equipment:

- Eye Protection: Wear OSHA-approved safety glasses or goggles[1].
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure[1].
- Body Protection: Wear a lab coat or other protective clothing[1].

Step 2: Waste Collection

- Segregation: Collect waste **D-Erythrose-2-13C** and any materials contaminated with it (e.g., pipette tips, paper towels) separately from hazardous waste streams.

- Labeling: The waste container must be clearly labeled as "Non-hazardous chemical waste" and should identify the contents, including "**D-Erythrose-2-13C**".
- Container: Use a sealable, non-reactive container for waste collection. Ensure the container is tightly closed when not in use[3].

Step 3: Storage

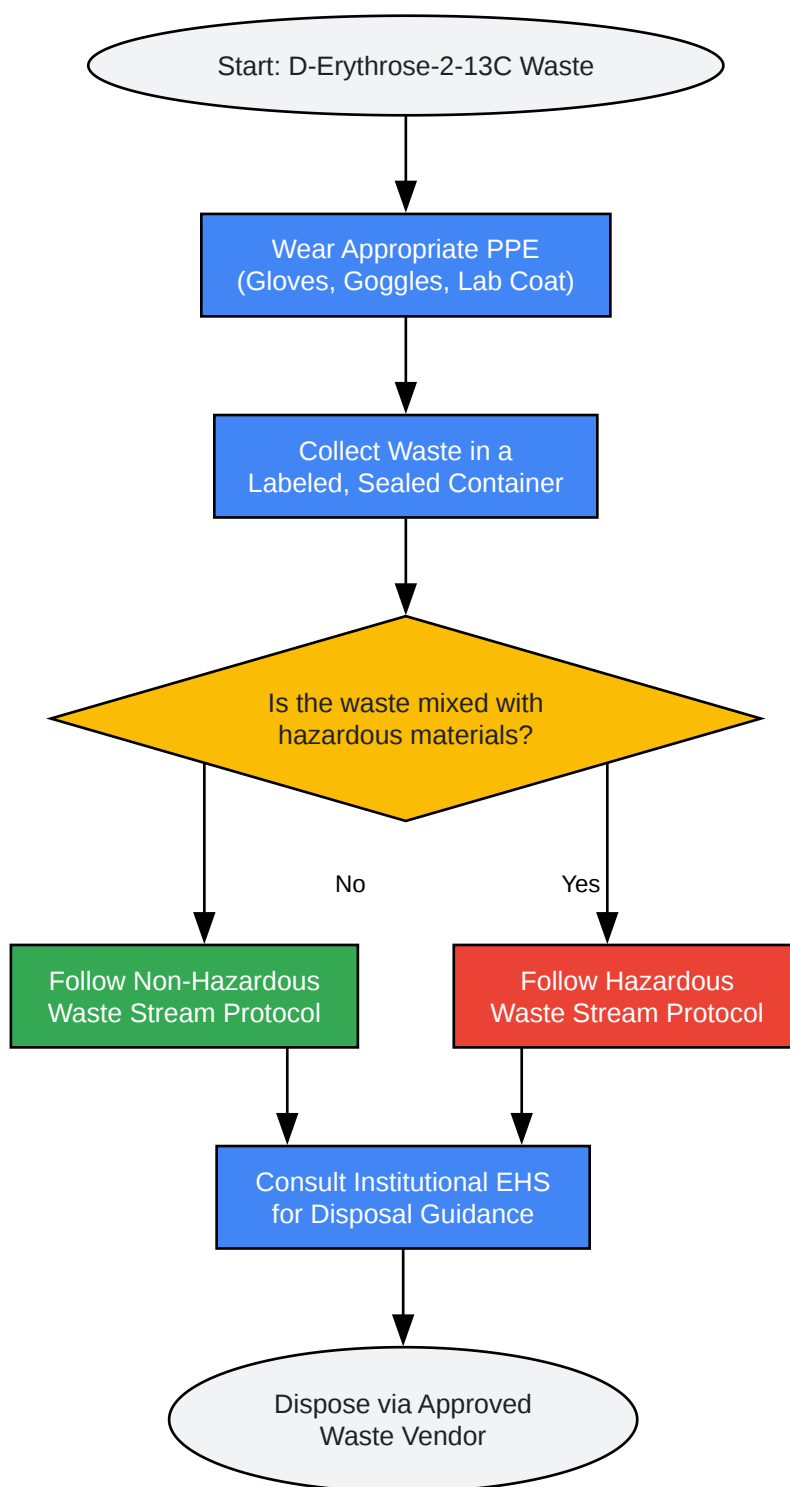
Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents[1][3].

Step 4: Disposal

- Institutional Guidelines: Consult your institution's Environmental Health and Safety (EHS) office for specific procedures on non-hazardous chemical waste disposal[4].
- Local Regulations: Dispose of the waste in accordance with all applicable local, state, and federal regulations. Do not discharge into drains or the environment.
- Waste Vendor: Your institution's EHS office will typically arrange for the collection and disposal of chemical waste through a licensed waste management vendor.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **D-Erythrose-2-13C**.



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Caption: Disposal workflow for **D-Erythrose-2-13C**.

Spill and First Aid Procedures

Spill Cleanup

In the event of a spill:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE.
- For liquid spills, absorb with an inert material (e.g., Chemizorb®).
- Collect the absorbed material and place it in a sealed container for disposal.
- Clean the affected area thoroughly.

First Aid

- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention if irritation persists[1].
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing[1].
- Ingestion: Clean mouth with water and seek medical attention[1].
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms arise[1].

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